

Navigating the Safety Landscape of **tert-Butyldimethylsilanol**: An In-depth Technical Guide

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Compound of Interest

Compound Name: *tert-Butyldimethylsilanol*

Cat. No.: B101206

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Introduction

Tert-Butyldimethylsilanol (TBDSOH) is a versatile organosilicon compound widely utilized in organic synthesis, particularly as a protecting group for hydroxyl functionalities. Its role as a key intermediate in the production of silicone polymers, adhesives, and in surface modification further underscores its importance in various industrial and research applications. While its utility is well-established, a thorough understanding of its safety profile and proper handling procedures is paramount for ensuring the well-being of laboratory personnel and the integrity of research outcomes. This technical guide provides a comprehensive overview of the safety and handling precautions for **tert-Butyldimethylsilanol**, incorporating quantitative data, detailed experimental protocols for safety assessment, and a visual workflow for safe laboratory practice.

Physicochemical and Hazard Profile

A clear understanding of the fundamental properties of a chemical is the first step in a robust safety assessment. The following tables summarize the key physicochemical characteristics and hazard classifications of **tert-Butyldimethylsilanol**.

Table 1: Physicochemical Properties of **tert-Butyldimethylsilanol**

Property	Value	Source
Molecular Formula	C ₆ H ₁₆ OSi	
Molecular Weight	132.28 g/mol	
Appearance	Colorless, clear, viscous liquid	
Boiling Point	139 °C at 739 mmHg	
Melting Point	18 °C	
Density	0.84 g/mL at 25 °C	
Flash Point	45 °C (113 °F) - closed cup	
Solubility	Insoluble in water	
Vapor Density	> 1 (Air = 1)	

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:

Health Hazard Information

Tert-Butyldimethylsilanol is classified as a hazardous substance that can cause irritation to the skin, eyes, and respiratory system.

- Inhalation: May cause irritation to the respiratory tract.
- Skin Contact: Causes skin irritation. Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Causes serious eye irritation.
- Ingestion: While not a primary route of occupational exposure, ingestion may cause nausea and vomiting.

To date, no significant acute toxicological data has been identified in literature searches, and it is not classified as a carcinogen by IARC, NTP, or OSHA.

Experimental Protocols for Safety Assessment

The hazard classifications of **tert-Butyldimethylsilanol** are determined through standardized experimental protocols. The following sections detail the methodologies that would be employed to assess its safety profile.

Flash Point Determination

The flash point is a critical measure of the flammability of a liquid. For a substance like **tert-Butyldimethylsilanol** with a flash point of 45°C, a closed-cup method such as the Pensky-Martens Closed Cup Tester (ASTM D93) is appropriate.

Methodology:

- Apparatus: A Pensky-Martens closed-cup apparatus is used, consisting of a test cup, a lid with a shutter mechanism, a stirring device, a heat source, and a temperature measuring device.
- Procedure:
 - A specified volume of the sample is placed in the test cup.
 - The lid is secured, and the sample is heated at a slow, constant rate while being continuously stirred.

- At regular temperature intervals, the stirring is stopped, and a test flame is introduced into the vapor space of the cup through the shutter.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite.

Acute Oral Toxicity

The potential for acute toxicity via ingestion would be assessed using a method such as the OECD Test Guideline 423 (Acute Toxic Class Method). This method is a stepwise procedure with the use of a limited number of animals.

Methodology:

- Animal Model: Typically, young adult female rats are used.
- Procedure:
 - A single animal is dosed at a starting dose level from a series of defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - The animal is observed for signs of toxicity and mortality over a 14-day period.
 - If the animal survives, two additional animals are dosed at the same level.
 - Depending on the outcome (mortality or no mortality), the dose for the next step is either increased or decreased.
 - The procedure is repeated until the criteria for classifying the substance's toxicity are met.

Skin Irritation

To evaluate skin irritation potential, an in vitro method like the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method) is employed to avoid animal testing.

Methodology:

- **Test System:** A commercially available reconstructed human epidermis (RhE) model, which mimics the properties of the upper layers of human skin, is used.
- **Procedure:**
 - The test substance is applied topically to the surface of the RhE tissue.
 - After a defined exposure period (e.g., 60 minutes), the substance is removed by
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